

# The Pharmacological Profile of Rolicyprine: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Rolicyprine

Cat. No.: B15566656

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Rolicyprine**, also known as Rolicypram and designated by the code EX 4883, is a compound that has been classified as an antidepressant. This technical guide provides a comprehensive overview of the available pharmacological information on **Rolicyprine**, with a focus on its mechanism of action, and available preclinical data. Due to the limited availability of detailed public data, this document summarizes the established classifications and provides context within its therapeutic class.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Rolicyprine** is provided in Table 1.

Table 1: Chemical and Physical Properties of **Rolicyprine**

Property	Value	Reference
Chemical Formula	C <sub>14</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	244.29 g/mol	[1][2]
Synonyms	Rolicypram, EX 4883	[2]
Therapeutic Class	Antidepressant	

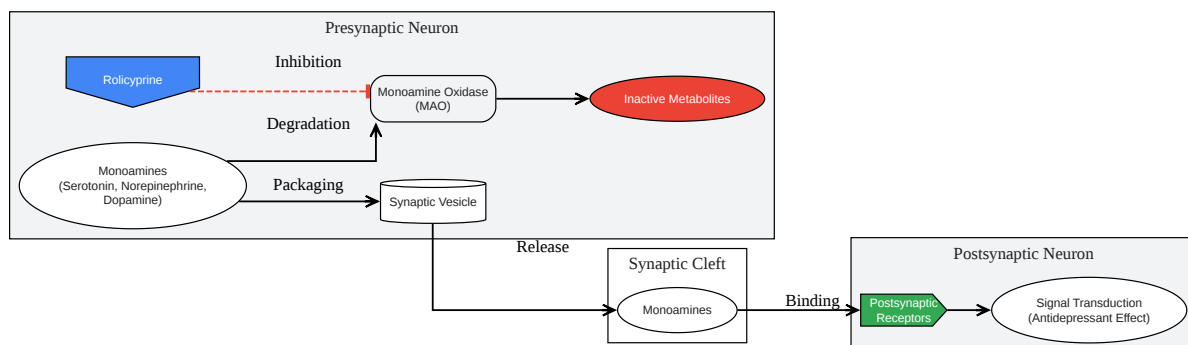
## Pharmacodynamics: Mechanism of Action

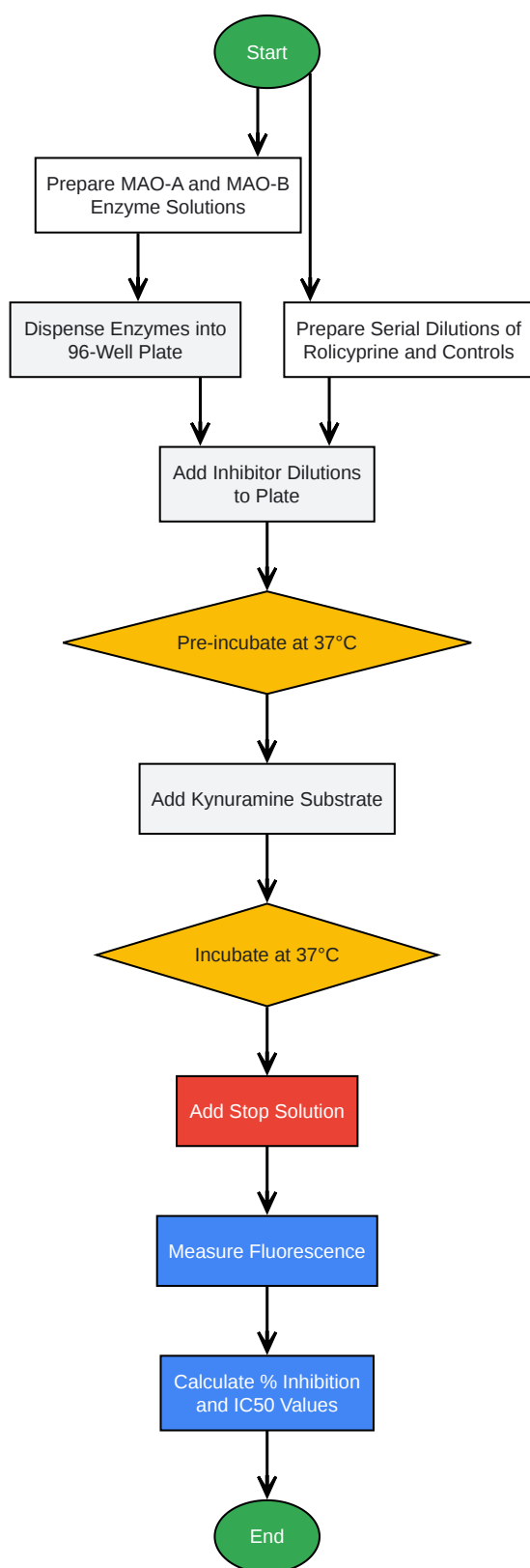
**Rolicyprine** is classified as a Monoamine Oxidase Inhibitor (MAOI). Monoamine oxidases are a family of enzymes responsible for the degradation of monoamine neurotransmitters, such as serotonin, norepinephrine, and dopamine, in the synaptic cleft. By inhibiting these enzymes, MAOIs increase the concentration of these neurotransmitters in the brain, which is believed to be the primary mechanism underlying their antidepressant effects.

There are two main isoforms of monoamine oxidase: MAO-A and MAO-B. While the specific inhibitory profile of **Rolicyprine** against these isoforms is not detailed in the readily available literature, the therapeutic efficacy of MAOIs in depression is primarily associated with the inhibition of MAO-A.

## Signaling Pathway of Monoamine Oxidase Inhibition

The following diagram illustrates the general signaling pathway affected by monoamine oxidase inhibitors.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. What MAO inhibitors are in clinical trials currently? [synapse.patsnap.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Pharmacological Profile of Rolicyprine: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15566656#pharmacological-profile-of-rolicyprine]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)